

Application Notes and Protocols for CG428 in Targeted Protein Degradation Studies

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Compound of Interest

Compound Name: CG428

Cat. No.: B15620550

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Introduction

Targeted protein degradation (TPD) has emerged as a powerful therapeutic modality that utilizes the cell's own ubiquitin-proteasome system to eliminate disease-causing proteins. Proteolysis-targeting chimeras (PROTACs) are heterobifunctional molecules at the forefront of this technology. **CG428** is a potent and selective PROTAC designed to target Tropomyosin Receptor Kinases (TRKs) for degradation.^{[1][2][3][4][5][6]} This document provides detailed application notes and experimental protocols for the use of **CG428** in TPD studies.

CG428 is comprised of a ligand that binds to the TRK kinase domain, a linker, and a ligand that recruits the Cereblon (CRBN) E3 ubiquitin ligase.^{[1][2]} This tripartite assembly facilitates the ubiquitination of TRK proteins, marking them for subsequent degradation by the proteasome. The degradation of TRK proteins inhibits downstream signaling pathways, such as the PLCγ1 pathway, which are crucial for cell growth and survival in certain cancers.^{[1][2][6]}

Data Presentation

The following tables summarize the quantitative data for **CG428**, demonstrating its efficacy and selectivity in various assays.

Table 1: In Vitro Degradation and Biological Activity of **CG428**

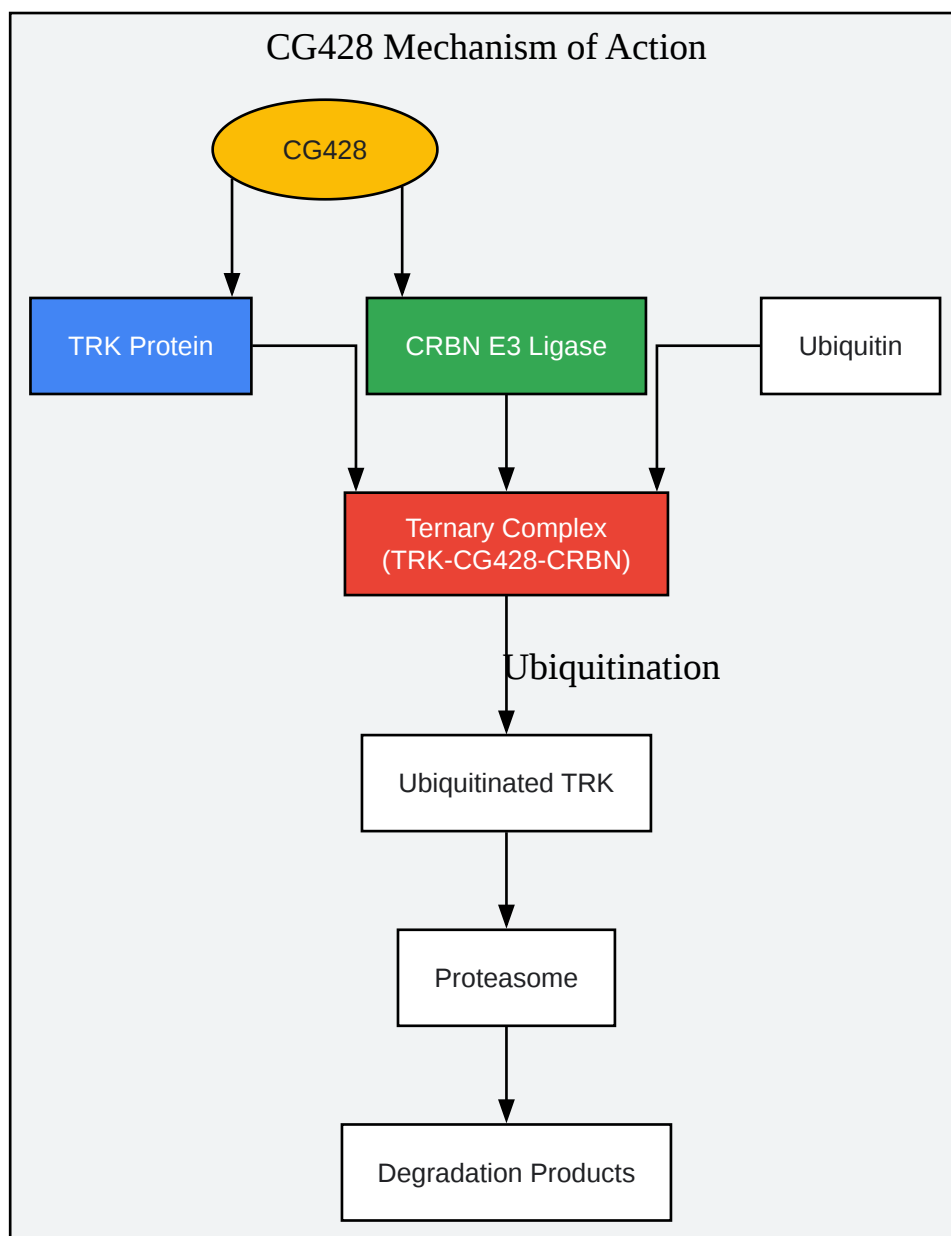
Parameter	Cell Line	Target Protein	Value	Reference
DC50	KM12	TPM3-TRKA Fusion	0.36 nM	[1] [3]
DC50	HEL	Wild-Type TRKA	1.26 nM	[3]
IC50 (Growth)	KM12	-	2.9 nM	[1]
IC50 (pPLCy1)	KM12	-	0.33 nM	[1]

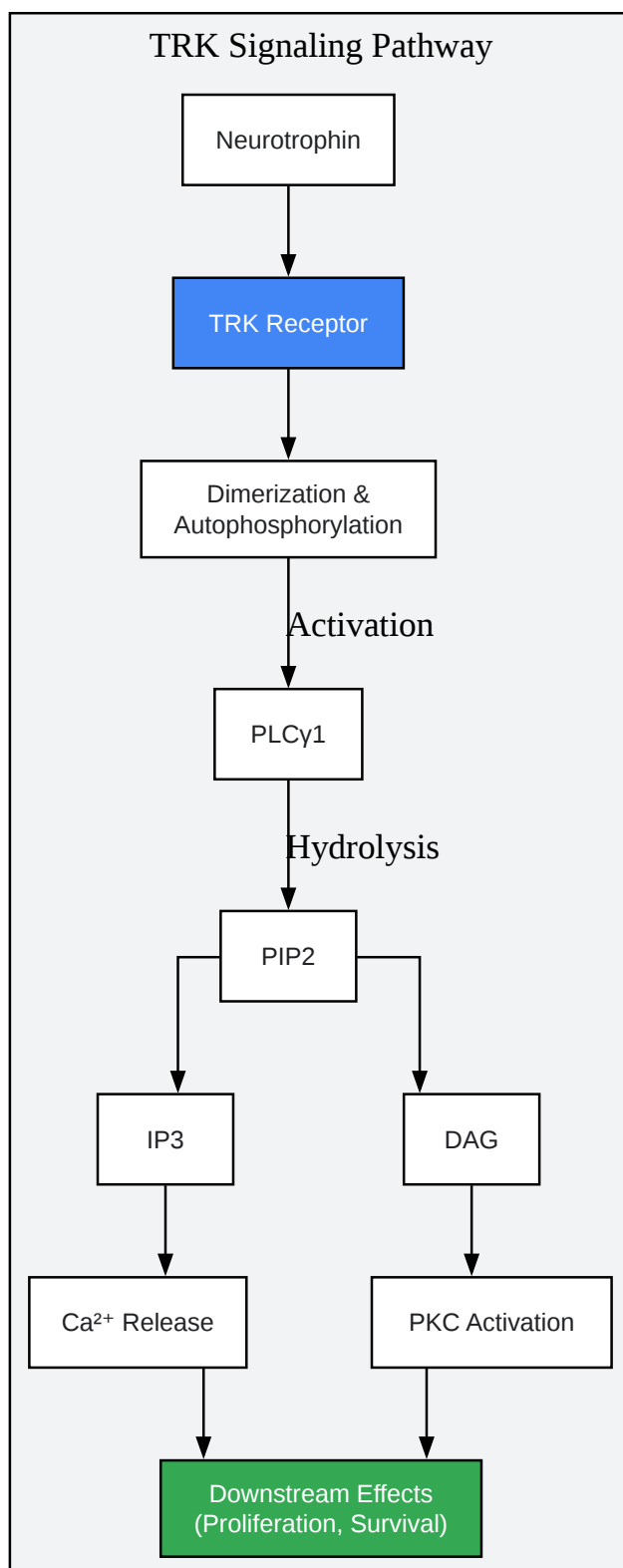
Table 2: Binding Affinity of **CG428** for TRK Family Members

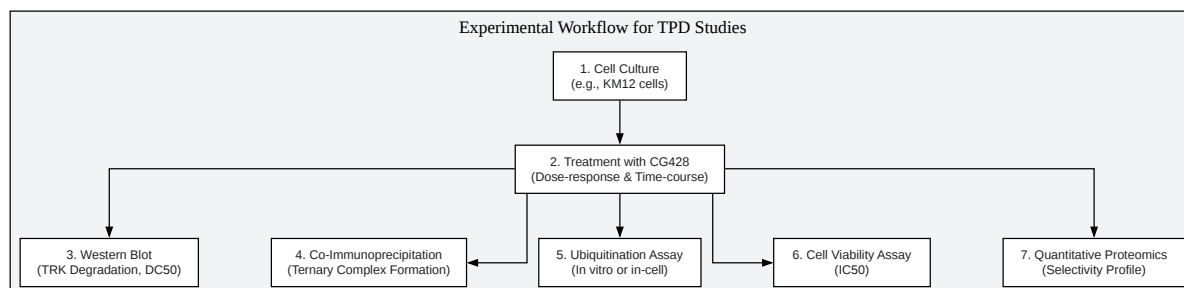
Target Protein	Kd (nM)	Reference
TRKA	1	[1]
TRKB	28	[1]
TRKC	4.2	[1]

Mandatory Visualizations

Signaling Pathways and Experimental Workflows







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